

Solubility of Benzylidimethylphenylammonium Chloride in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *benzyl-dimethyl-phenylazanium chloride*

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Introduction

Benzylidimethylphenylammonium chloride is a quaternary ammonium salt with a molecular structure that imparts a versatile solubility profile, making it a compound of interest in various chemical and pharmaceutical applications. Its utility in organic synthesis and drug formulation is often dependent on its behavior in different solvent systems. This technical guide provides a comprehensive overview of the known solubility characteristics of benzylidimethylphenylammonium chloride, outlines a detailed experimental protocol for determining its solubility in organic solvents, and presents logical workflows relevant to its application.

Core Concepts: Structure and Solubility

Benzylidimethylphenylammonium chloride is an ionic compound characterized by a positively charged quaternary ammonium nitrogen atom. This charge is balanced by a chloride anion. The molecule also possesses significant nonpolar character due to the presence of a benzyl group and a phenyl group attached to the nitrogen atom. This amphiphilic nature—having both a hydrophilic (the charged ammonium head) and a lipophilic (the benzyl and phenyl groups) region—governs its solubility. In essence, the solubility of benzylidimethylphenylammonium

chloride in a given solvent is a function of the solvent's ability to solvate both the ionic and nonpolar portions of the molecule.

Physicochemical Properties and Qualitative Solubility

While extensive quantitative solubility data for benzylidimethylphenylammonium chloride in a wide array of organic solvents is not readily available in the public domain, its known physicochemical properties and qualitative solubility are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₈ ClN	[1]
Molecular Weight	247.76 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	134-138 °C	[2]
Solubility in Water	Soluble (almost transparency)	[2]
Solubility in Methanol	Soluble	[2]

The solubility in polar protic solvents like water and methanol is attributed to the strong ion-dipole interactions between the solvent and the charged quaternary ammonium group.[2] For other organic solvents, the solubility is expected to vary based on their polarity, with some degree of solubility anticipated in polar aprotic solvents and lower solubility in nonpolar solvents.

Experimental Protocol for Solubility Determination

Given the limited availability of quantitative data, researchers will likely need to determine the solubility of benzylidimethylphenylammonium chloride in specific organic solvents for their applications. The following protocol describes a reliable isothermal equilibrium method for this purpose.

Objective: To determine the saturation solubility of benzylidimethylphenylammonium chloride in a specific organic solvent at a defined temperature.

Materials:

- Benzylidimethylphenylammonium chloride (analytical grade, dried to a constant weight)
- Organic solvent of interest (HPLC grade or higher)
- Sealed glass vials or test tubes
- Thermostatically controlled shaker or water bath
- Analytical balance (readability ± 0.1 mg)
- Syringe filters (0.22 μ m, solvent-compatible, e.g., PTFE)
- Volumetric flasks and pipettes
- Pre-weighed vials for gravimetric analysis

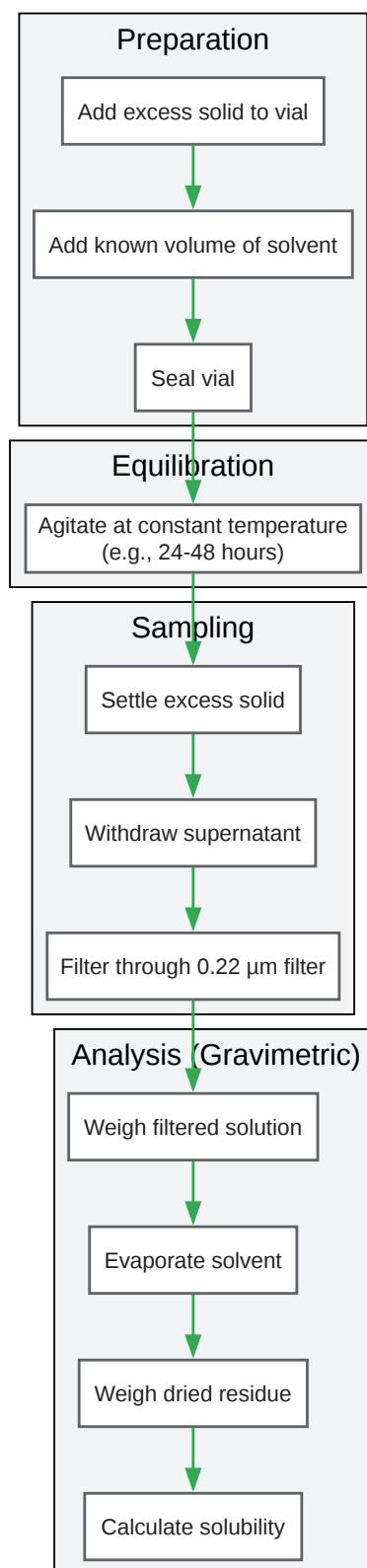
Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of solid benzylidimethylphenylammonium chloride to a series of vials. The excess solid is crucial to ensure that equilibrium is reached and undissolved solid remains.
 - Add a known volume of the organic solvent to each vial.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature.

- Agitate the samples for a sufficient period to ensure that equilibrium is reached (e.g., 24-48 hours). The time required for equilibration may need to be determined empirically.
- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed at the set temperature for a period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a 0.22 µm solvent-compatible syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.
- Concentration Determination (Gravimetric Method):
 - Accurately weigh the vial containing the filtered solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature well below the melting point of benzylidimethylphenylammonium chloride (134-138 °C).[2]
 - Once the solvent is completely removed and the residue is dry, weigh the vial again.
 - The mass of the dissolved benzylidimethylphenylammonium chloride is the difference between the final and initial weights of the vial.
- Data Analysis and Reporting:
 - Calculate the solubility (e.g., in g/L or mg/mL) by dividing the mass of the dried residue by the volume of the supernatant collected.
 - Perform the experiment in triplicate to ensure reproducibility.
 - Report the solubility as the mean ± standard deviation and specify the temperature at which the measurement was performed.

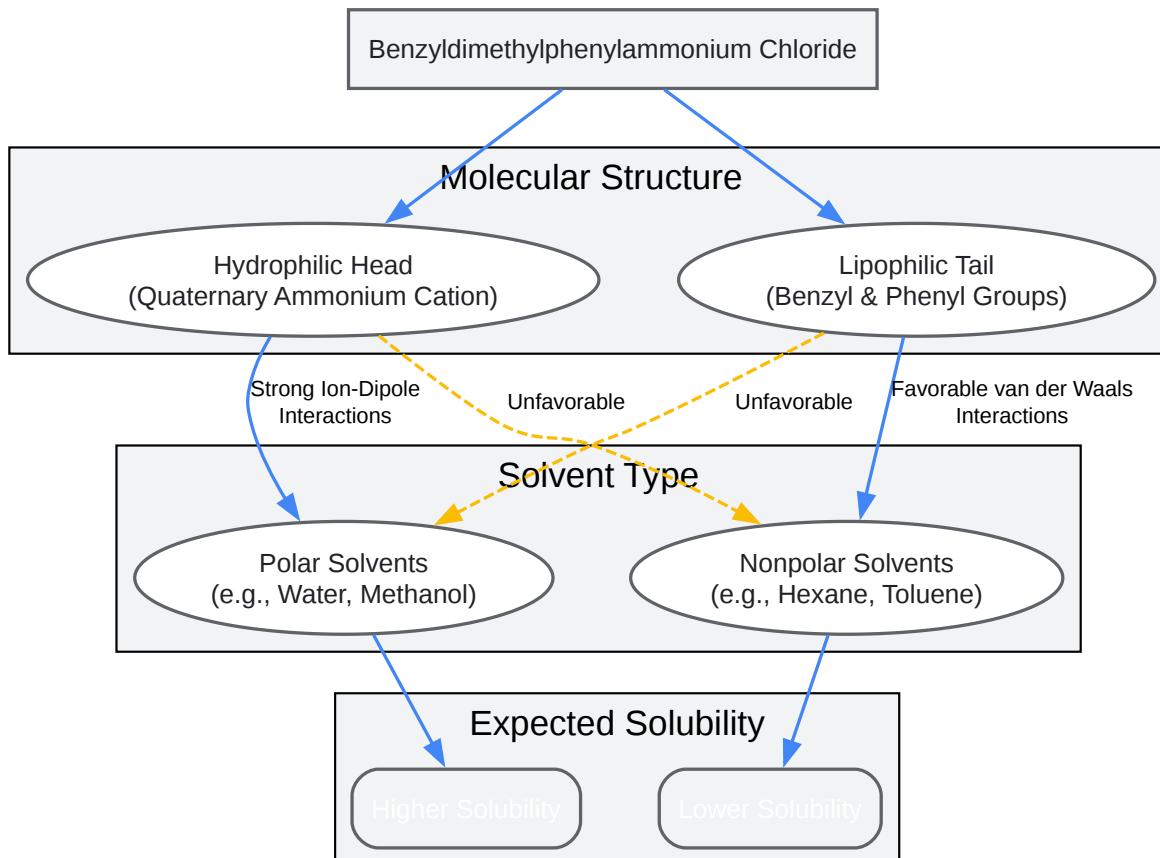
Visualizations

The following diagrams illustrate the experimental workflow for determining solubility and the logical relationship between the molecular structure of benzylidimethylphenylammonium chloride and its solubility.



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Caption: Experimental workflow for solubility determination.

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Caption: Influence of molecular structure on solubility.

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